

Direct Brown 115 chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Direct Brown 115

Cat. No.: B1172288

[Get Quote](#)

An In-depth Technical Guide to **Direct Brown 115**

Introduction

Direct Brown 115 is a synthetic dye classified within the trisazo group of azo dyes. It is primarily utilized in the textile industry for the dyeing of cellulosic fibers such as cotton, linen, and viscose rayon.[1] Its application extends to the coloration of paper, silk, and leather, where it imparts a brown to reddish-brown hue.[2][3] This direct dye is valued for its straightforward application process, as it can be applied directly to the substrate from an aqueous solution without the need for a mordant.

Chemical Structure and Properties

While a definitive, publicly available chemical structure for **Direct Brown 115** is not consistently reported in chemical databases, it is known to be a trisazo dye. This classification indicates the presence of three azo groups ($-N=N-$) in its molecular structure, which are the chromophores responsible for its color. The general structure of azo dyes includes aromatic rings.

The synthesis of trisazo dyes involves a multi-step process of sequential diazotization and coupling reactions. This complexity allows for a wide range of colors and properties.

General Chemical Identity:

Parameter	Value
Chemical Name	C.I. Direct Brown 115
C.I. Name	Direct Brown 115
CAS Numbers	12239-29-1, 70306-36-8
Molecular Class	Trisazo
Appearance	Brown to Red-Light Brown Powder

Physicochemical and Fastness Properties:

The following table summarizes the available quantitative and qualitative data for **Direct Brown 115**. Fastness properties are graded on a scale, with higher numbers indicating better performance.

Property	Value/Grade
Light Fastness	6
Soaping Fastness (Fading)	3-4
Water Logging Fastness (Fading)	3
Acid Resistance	3-4
Alkali Resistance	4-5

Experimental Protocols: Synthesis of a Trisazo Dye

The following is a generalized experimental protocol for the synthesis of a trisazo dye, representative of the process for producing **Direct Brown 115**. This process involves a series of diazotization and azo coupling reactions.

Materials:

- Primary aromatic amine (Component A)
- Amine coupling component (Component B)

- Phenolic or naphtholic coupling component (Component C)
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Sodium carbonate (Na_2CO_3)
- Ice
- Distilled water

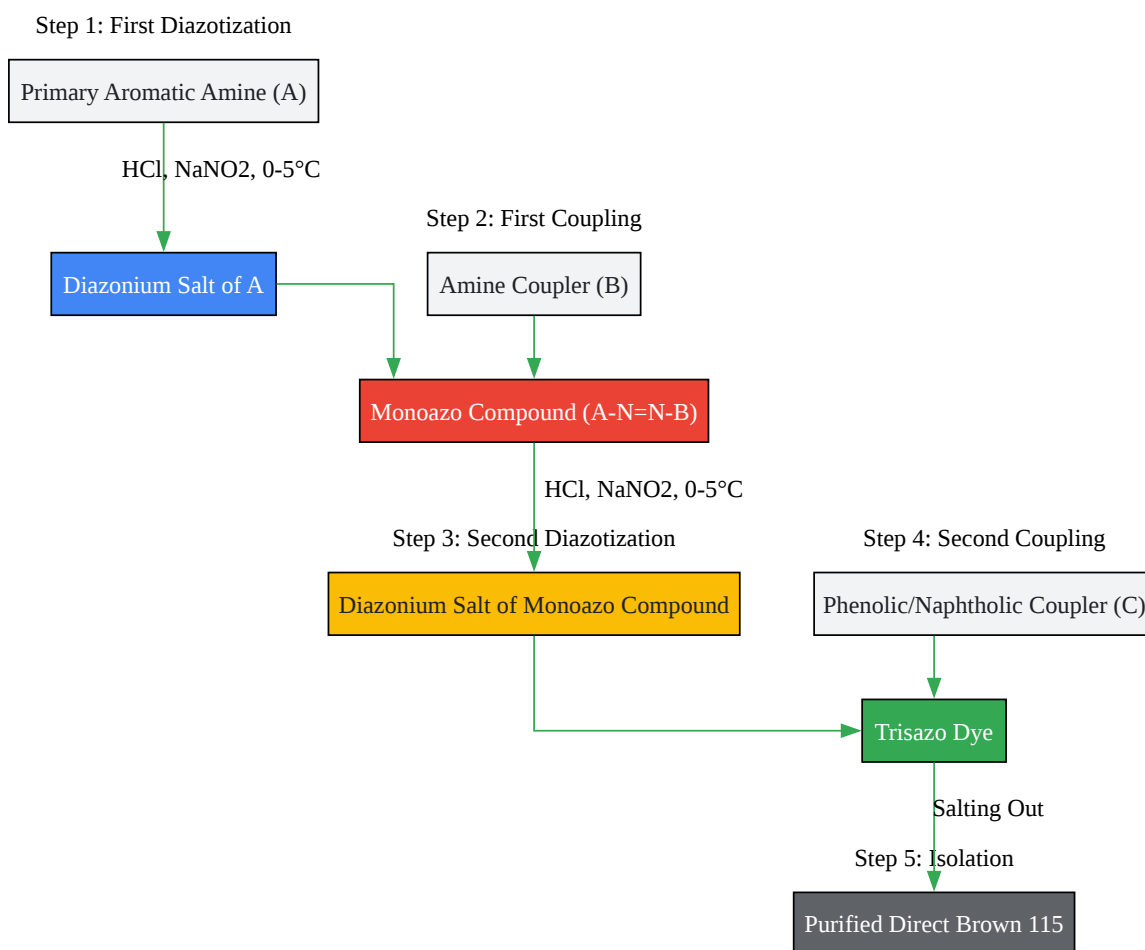
Procedure:

- First Diazotization:
 - Dissolve a molar equivalent of the primary aromatic amine (Component A) in dilute hydrochloric acid.
 - Cool the solution to $0-5^\circ\text{C}$ in an ice bath.
 - Slowly add a stoichiometric amount of a pre-cooled aqueous solution of sodium nitrite (NaNO_2) while maintaining the temperature below 5°C .
 - Stir the mixture for 30 minutes to ensure complete diazotization. The resulting solution contains the diazonium salt of Component A.
- First Coupling:
 - Prepare a solution of the first coupling component (an amine, Component B) in water or a dilute acid.
 - Cool this solution to $0-5^\circ\text{C}$.
 - Slowly add the diazonium salt solution from step 1 to the solution of Component B.
 - Maintain a slightly acidic pH and the temperature at $0-5^\circ\text{C}$.

- Stir until the coupling reaction is complete, forming a monoazo compound.
- Second Diazotization:
 - The amino group of the monoazo compound formed in step 2 is then diazotized.
 - Follow the same procedure as in the first diazotization, using hydrochloric acid and sodium nitrite at 0-5°C. This forms a diazonium salt of the monoazo compound.
- Second Coupling:
 - Dissolve the final coupling component (a phenol or naphthol, Component C) in a dilute sodium hydroxide or sodium carbonate solution to form a phenoxide or naphthoxide ion.
 - Cool this alkaline solution to 0-5°C.
 - Slowly add the diazonium salt solution from step 3 to the alkaline solution of Component C.
 - Maintain a basic pH and the temperature at 0-5°C.
 - Stir until the coupling is complete, resulting in the formation of the trisazo dye.
- Isolation and Purification:
 - The trisazo dye is precipitated from the reaction mixture by adding sodium chloride (salting out).
 - The precipitate is then filtered, washed with a brine solution to remove impurities, and dried.

Visualization of Synthesis Workflow

The following diagram illustrates the generalized workflow for the synthesis of a trisazo dye like **Direct Brown 115**.

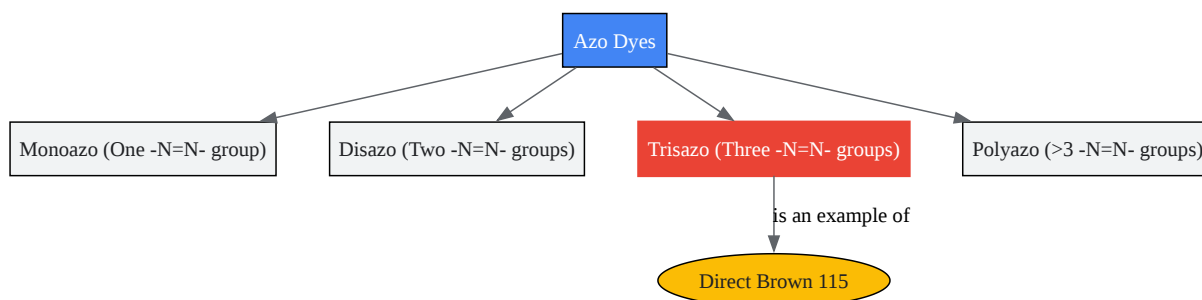


[Click to download full resolution via product page](#)

Caption: Generalized synthesis workflow for a trisazo dye.

Logical Relationship: Classification of Azo Dyes

The following diagram illustrates the classification of azo dyes, placing **Direct Brown 115** in its respective category.



[Click to download full resolution via product page](#)

Caption: Classification of azo dyes.

Conclusion

Direct Brown 115 is a commercially significant trisazo dye with important applications in the coloring of cellulosic materials. While specific structural details are not widely published, its classification as a trisazo dye provides a basis for understanding its synthesis and general properties. The multi-step diazotization and coupling process allows for the creation of a complex molecule with good dyeing characteristics for its intended substrates. Further research into the precise molecular structure and metabolites of **Direct Brown 115** would be beneficial for a more complete toxicological and environmental assessment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Azo dyes | PPTX [slideshare.net]
- 2. Direct Brown 115 CAS#: 12239-29-1 [amp.chemicalbook.com]
- 3. 12239-29-1 CAS MSDS (Direct Brown 115) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- To cite this document: BenchChem. [Direct Brown 115 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1172288#direct-brown-115-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com